

Dithiazanine iodide cytotoxicity comparison other compounds

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Dithiazanine Iodide

CAS No.: 514-73-8

Cat. No.: S526335

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Compound Overview and Toxicity Profile

Dithiazanine iodide is a benzothiazole-based anthelmintic (anti-worm) drug that has been withdrawn from the market. The table below summarizes its key characteristics and known toxic effects.

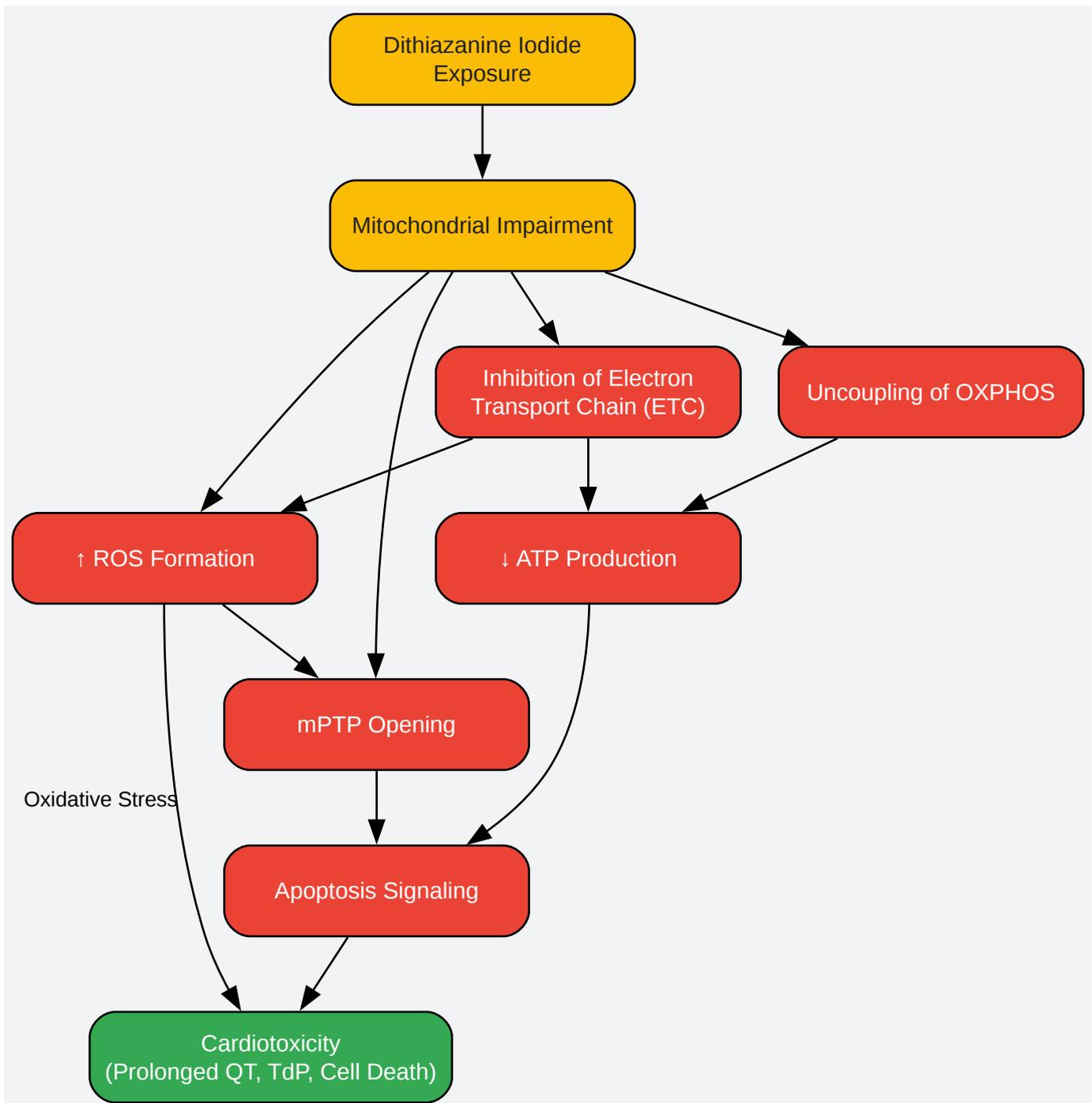
Property	Description
Chemical Class	Benzothiazole; cyanine dye [1] [2]
Primary Historical Use	Broad-spectrum anthelmintic for trichuriasis, strongyloidiasis, enterobiasis, ascariasis, and hookworm infection [1]
Current Status	Approved drug, later withdrawn [3]
Known Toxicity	Cardiotoxicity: Prolonged QT interval, Torsades de Pointes (TdP), cardiac death [4] [3]
	General Toxicity: Highly toxic if swallowed or if dust is inhaled [5]

Experimental Data and Proposed Cytotoxicity Mechanism

The search results do not contain detailed experimental protocols specifically for **Dithiazanine iodide**'s cytotoxicity testing. However, its cardiotoxic effects are documented in a review of drugs withdrawn from the market due to adverse cardiovascular reactions [4].

While the exact molecular mechanism for **Dithiazanine iodide**'s cytotoxicity is listed as "Unknown" in one comprehensive table [4], its structural class offers clues. Benzothiazole derivatives are known to exhibit diverse biological activities, and their cytotoxicity often involves mechanisms like mitochondrial impairment [2]. Many drugs that cause cardiotoxicity, a known effect of **Dithiazanine iodide**, share a common pathway of inducing mitochondrial dysfunction [4].

The diagram below illustrates this proposed pathway for **Dithiazanine iodide**-induced cardiotoxicity, synthesized from the general mechanisms described for cytotoxic benzothiazoles and cardiotoxic drugs [4] [2].



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Research Implications and Future Directions

The withdrawal of **Dithiazanine iodide** underscores the importance of rigorous cardiac safety testing. Current research suggests that **mitochondrial toxicity assessment** should be integrated into preclinical

safety pharmacology to better predict such adverse effects [4]. Furthermore, the benzothiazole scaffold remains a key structure in drug discovery. Modern research focuses on creating novel derivatives with improved safety profiles by modifying specific positions on the chemical structure to enhance target specificity and reduce off-target cytotoxicity [2].

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References

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